

Application Notes: Preparation of Kisspeptin-10 Human TFA Stock Solutions

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Compound of Interest

Compound Name: Kisspeptin-10 human TFA

Cat. No.: B13390577

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Introduction

Kisspeptin-10, a decapeptide encoded by the KISS1 gene, is a critical regulator of the hypothalamic-pituitary-gonadal (HPG) axis and plays a pivotal role in reproductive function and the onset of puberty.[1][2] It acts as an endogenous ligand for the G protein-coupled receptor 54 (GPR54), also known as the kisspeptin receptor.[3][4] The trifluoroacetate (TFA) salt form of synthetic Kisspeptin-10 is commonly used in research due to its enhanced stability and solubility.[5] Proper preparation of stock solutions from the lyophilized powder is a critical first step for obtaining reliable and reproducible results in both in vitro and in vivo experiments. These application notes provide a detailed protocol for the reconstitution, storage, and handling of **Kisspeptin-10 human TFA**.

Product Information and Properties

Accurate calculations for stock solutions begin with the correct chemical properties. The TFA counterion contributes to the total mass of the lyophilized product.

Table 1: Chemical Properties of **Kisspeptin-10 Human TFA**

Property	Value	Reference
Molecular Formula	C63H83N17O14.C2HF3O2	
Molecular Weight	1416.46 g/mol	
Purity (by RP-HPLC)	>97.0%	
Appearance	White lyophilized powder	

Table 2: Solubility of **Kisspeptin-10 Human TFA**

Solvent	Concentration	Reference
Sterile Water	4 mg/mL (2.82 mM)	
DMSO	100 mg/mL (approx. 70.6 mM)	
Normal Saline (0.9%)	Used for dilution in human studies	

Experimental Protocols

Materials and Equipment

- **Kisspeptin-10 human TFA**, lyophilized powder
- Sterile, nuclease-free water (e.g., 18 MΩ-cm H₂O), fresh DMSO, or sterile 0.9% saline
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Reconstitution of Lyophilized Peptide

This protocol details the steps to prepare a 1 mM stock solution in sterile water. Calculations should be adjusted based on the desired final concentration and solvent.

- **Pre-Reconstitution Handling:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can affect peptide stability.
- **Solvent Selection:** Choose an appropriate solvent based on experimental requirements. For most cell-based assays, sterile water or a buffer is preferred. DMSO is suitable for achieving higher concentrations but may be cytotoxic to certain cell lines.
- **Calculating Solvent Volume:** Use the molecular weight (1416.46 g/mol) to calculate the volume of solvent needed.
 - Formula: $\text{Volume (L)} = [\text{Mass of Peptide (g)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mol/L)}$
 - Example for 1 mg of peptide to make a 1 mM stock:
 - $\text{Volume (L)} = [0.001 \text{ g} / 1416.46 \text{ g/mol}] / 0.001 \text{ mol/L}$
 - $\text{Volume (L)} = 0.000706 \text{ L} = 706 \text{ }\mu\text{L}$
- **Reconstitution Procedure:**
 - Aseptically add the calculated volume of the chosen solvent to the vial.
 - Direct the solvent down the side of the vial to gently wet the powder without causing foaming.
 - Close the vial and gently swirl or roll it until the powder is completely dissolved. Do not shake or vortex vigorously, as this can cause the peptide to aggregate or degrade.
- **Enhancing Solubility (if needed):** If the peptide does not dissolve readily, the solution can be gently warmed to 37°C or briefly sonicated in an ultrasonic bath to aid dissolution.
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into single-use, low-protein-binding tubes.

Table 3: Example Reconstitution Volumes for a 1 mg Vial of Kisspeptin-10 TFA (MW = 1416.46)

Desired Stock Concentration	Volume of Solvent to Add
10 mM	70.6 μ L
5 mM	141.2 μ L
1 mM	706 μ L
0.5 mM (500 μ M)	1.412 mL

Storage and Stability Guidelines

Proper storage is essential to maintain the biological activity of the peptide.

Table 4: Recommended Storage Conditions

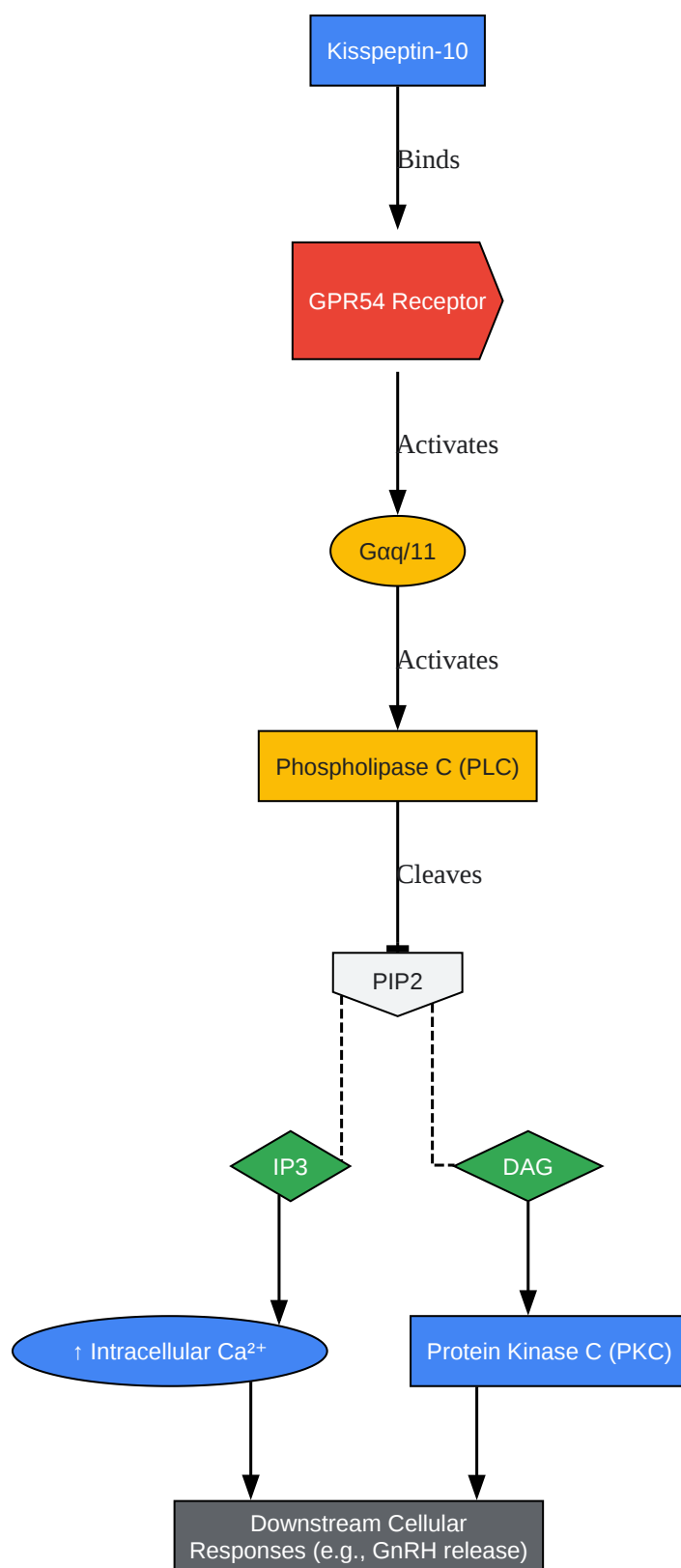
Form	Temperature	Duration	Notes	Reference
Lyophilized Powder	-20°C or -80°C	Up to 3 years	Store desiccated and protected from light.	
Stock Solution in Solvent	-80°C	Up to 6 months	Recommended for long-term storage.	
Stock Solution in Solvent	-20°C	Up to 1 month	Suitable for short-term storage.	
Working Dilutions (Aqueous)	4°C	2-7 days	For immediate use. Avoid prolonged storage.	

Note: For long-term storage of reconstituted peptide, the addition of a carrier protein like 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) can help prevent peptide loss due to adsorption to vial surfaces.

Visualized Workflows and Pathways

Kisspeptin-10 Signaling Pathway

Kisspeptin-10 initiates its biological effects by binding to the GPR54 receptor, which primarily couples to the Gq/11 G-protein. This activation leads to the stimulation of phospholipase C (PLC), resulting in the production of inositol triphosphate (IP3) and diacylglycerol (DAG), which subsequently mobilize intracellular calcium and activate protein kinase C (PKC). This cascade is fundamental to its role in stimulating Gonadotropin-Releasing Hormone (GnRH) neuronal activity.

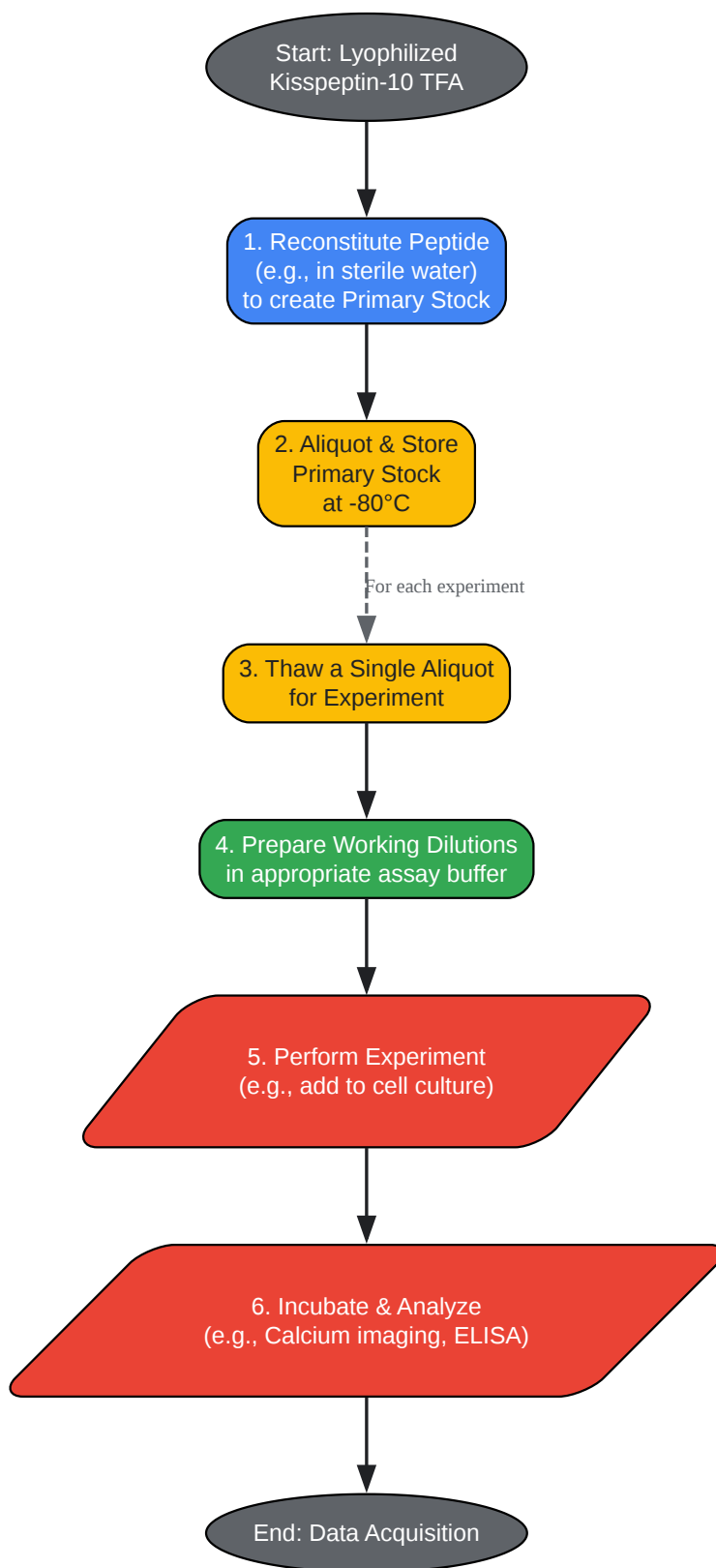


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Caption: Kisspeptin-10 signaling via the GPR54 receptor.

Experimental Workflow: From Stock to Assay

The following diagram illustrates a typical experimental workflow, from the initial preparation of a Kisspeptin-10 stock solution to its use in a cell-based functional assay.



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Caption: General workflow for Kisspeptin-10 stock preparation and use.

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